

Application Notes and Protocols for Chloroacetaldehyde Dimethyl Acetal in Synthesis

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Compound of Interest

Compound Name: Chloroacetaldehyde

Cat. No.: B151913

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe and effective use of **chloroacetaldehyde** dimethyl acetal in chemical synthesis. It serves as a crucial intermediate in the production of a wide range of compounds, including pharmaceuticals and agrochemicals.^{[1][2][3]}

Chemical and Physical Properties

Chloroacetaldehyde dimethyl acetal, also known as 2-chloro-1,1-dimethoxyethane or CADMA, is a protected form of **chloroacetaldehyde** that offers greater stability and easier handling.^[1] It is a clear, colorless liquid with a mild, ether-like odor.^[1]

Table 1: Physical and Chemical Properties

Property	Value	References
CAS Number	97-97-2	[2] [4] [5]
Molecular Formula	C4H9ClO2	[1] [2]
Molecular Weight	124.56 g/mol	[6]
Boiling Point	128 - 130 °C @ 760 mmHg	[4] [5]
Melting Point	-73 °C	[4] [5]
Flash Point	28 °C	[4] [5] [7]
Specific Gravity	1.090	[4]
pH	3.4 (52 g/l aqueous solution)	[4] [5]

Safety and Handling

Warning: **Chloroacetaldehyde** dimethyl acetal is a flammable liquid and vapor. It may be harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#)[\[5\]](#)[\[8\]](#) It is also light and air-sensitive.
[\[4\]](#)[\[5\]](#)[\[7\]](#)

Table 2: Hazard and Precautionary Information

Hazard Statement	Precautionary Measures	References
H226: Flammable liquid and vapour.	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[8][9]
H302+H332: Harmful if swallowed or if inhaled.	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.	[8][9]
H412: Harmful to aquatic life with long lasting effects.	P273: Avoid release to the environment.	[8]
P280: Wear protective gloves/protective clothing/eye protection/face protection.	[8][9]	
P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[8]	
P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[8]	

Handling and Storage:

- Handle under an inert atmosphere in a well-ventilated area.[7][10]
- Use spark-proof tools and explosion-proof equipment.[7][10]
- Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[7][10]
- Keep the container tightly closed and protected from light and air.[4][5][7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4][5][7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4][5][7]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4][5]

Applications in Synthesis

Chloroacetaldehyde dimethyl acetal is a versatile intermediate used in the synthesis of various organic compounds. Its primary applications are in the pharmaceutical and agrochemical industries.

- Pharmaceuticals: It is a key precursor in the production of active pharmaceutical ingredients (APIs), including cardiovascular, anti-inflammatory, and antimicrobial drugs. It is used in the synthesis of heterocyclic compounds like imidazoles and pyrazoles.[1] It is also a building block for pharmaceuticals such as altizide, polythiazide, brotizolam, and ciclotizolam.[11]
- Agrochemicals: It serves as an intermediate in the manufacturing of herbicides and fungicides.[1][12]
- Specialty Chemicals: It is used in the preparation of dyes, perfumes, and specialty polymers.[1]

The acetal group serves as a protecting group for the aldehyde functionality, allowing for selective reactions at other parts of the molecule. The acetal can be easily hydrolyzed under acidic conditions to reveal the reactive **chloroacetaldehyde**. [11]

Experimental Protocols

Below are detailed protocols for common synthetic transformations involving **chloroacetaldehyde** dimethyl acetal.

Protocol 1: Synthesis of 2-Chloromethyl-1,3-dioxepane

This protocol details the acetal exchange reaction between **chloroacetaldehyde** dimethyl acetal and 1,4-butanediol.[\[6\]](#)[\[13\]](#)

Table 3: Reactants for the Synthesis of 2-Chloromethyl-1,3-dioxepane

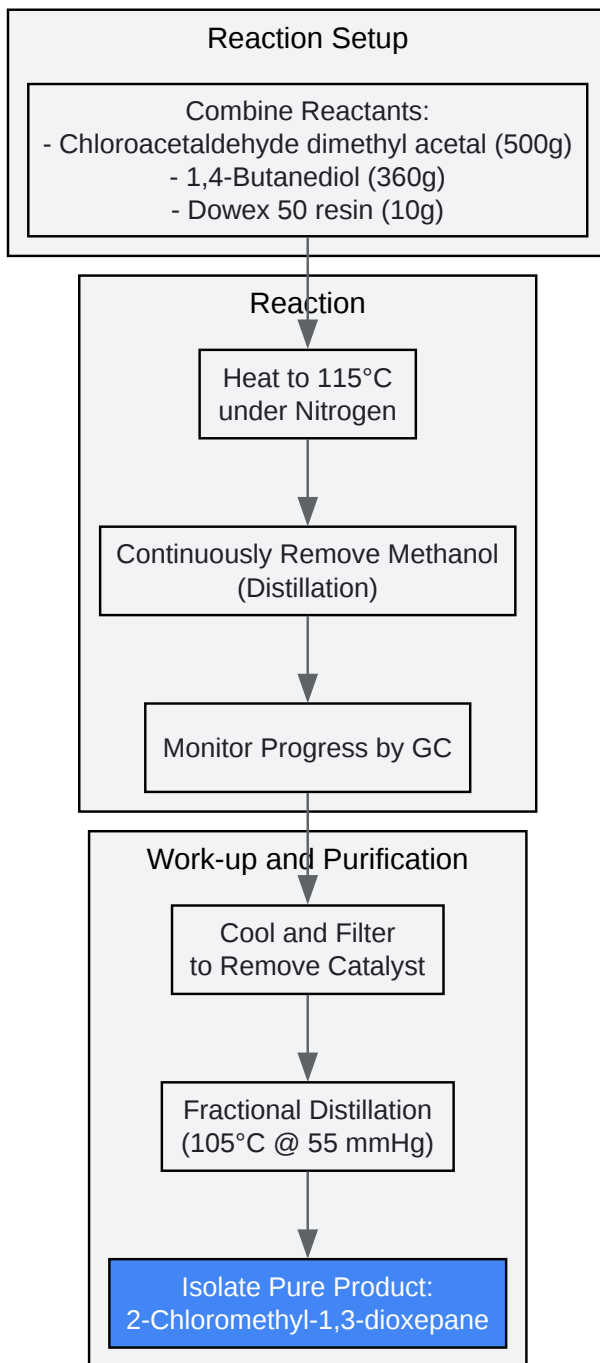
Reactant	Molecular Weight (g/mol)	Amount (g)	Moles
Chloroacetaldehyde dimethyl acetal	124.56	500	4.01
1,4-Butanediol	90.12	360	3.99
Dowex 50 resin (catalyst)	-	10	-

Procedure:

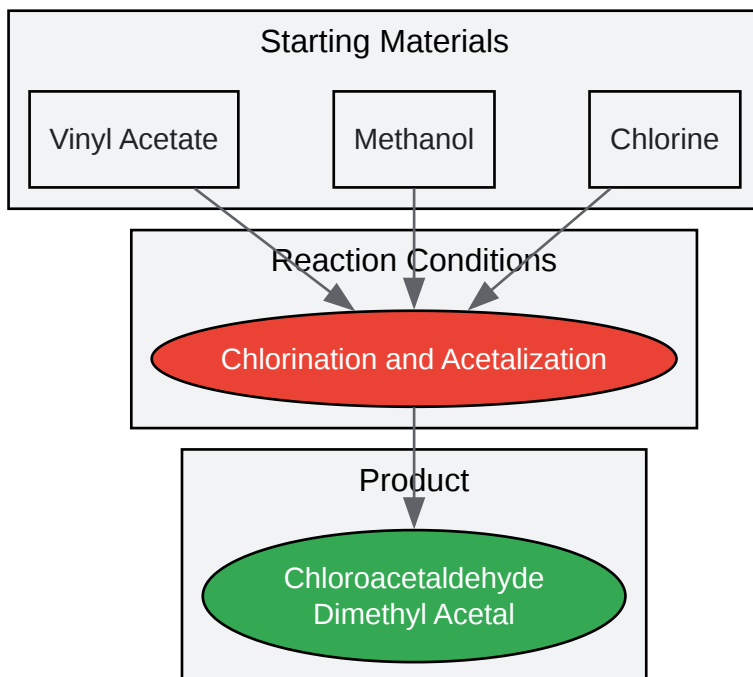
- Combine 500 g of **chloroacetaldehyde** dimethyl acetal, 360 g of 1,4-butanediol, and 10 g of Dowex 50 resin in a 1000 ml 3-neck round-bottom flask.[\[6\]](#)
- Equip the flask with a thermometer, a mechanical stirrer, an 8-inch Penn State column, and a distillation head.[\[6\]](#)
- Heat the mixture to 115 °C under a nitrogen blanket.[\[6\]](#)
- Continuously remove methanol as it is formed by distillation.[\[6\]](#)
- Monitor the reaction progress by analyzing the distillate using a Gas Chromatograph with a dimethyl silicon column (temperature range 50 °C to 250 °C).[\[6\]](#)
- Stop the reaction when the stoichiometric amount of methanol has been collected.[\[6\]](#)
- Cool the reaction mixture and filter to remove the ion-exchange resin.[\[6\]](#)
- Isolate the product, 2-chloromethyl-1,3-dioxepane, by fractional distillation of the crude mixture under partial vacuum. Collect the fraction boiling at 105 °C at 55 mm Hg.[\[6\]](#)

Diagram of Experimental Workflow:

Workflow for Synthesis of 2-Chloromethyl-1,3-dioxepane



Synthesis of Chloroacetaldehyde Dimethyl Acetal



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